

Application Notes and Protocols for Research-Grade Clozapine N-oxide Dihydrochloride

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Compound of Interest

Compound Name: Clozapine N-oxide dihydrochloride

Cat. No.: B2363190

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of research-grade Clozapine N-oxide (CNO) dihydrochloride, a key chemogenetic actuator for Designer Receptors Exclusively Activated by Designer Drugs (DREADDs). This document is intended to guide researchers in the effective application of CNO dihydrochloride in both in vitro and in vivo experimental settings.

Introduction

Clozapine N-oxide (CNO) is a metabolite of the atypical antipsychotic drug clozapine.^[1] While initially considered pharmacologically inert, CNO is the most common ligand used to activate engineered G protein-coupled receptors (GPCRs) known as DREADDs.^{[1][2]} The dihydrochloride salt of CNO offers enhanced water solubility, making it a convenient choice for various research applications.^[1] DREADD technology allows for the precise temporal and spatial control of neuronal activity and other cellular signaling pathways, offering a powerful tool in neuroscience and cell biology research.^{[2][3]} The most widely used DREADDs are the hM3Dq receptor, which couples to the Gq signaling pathway to activate neurons, and the hM4Di receptor, which couples to the Gi pathway to inhibit neuronal activity.^{[2][4]}

Supplier Information and Product Specifications

A critical first step in ensuring reproducible research is the sourcing of high-purity reagents. Several reputable suppliers provide research-grade **Clozapine N-oxide dihydrochloride**. It is

imperative to obtain a Certificate of Analysis (CoA) from the supplier to verify the purity and identity of the compound.

Table 1: Prominent Suppliers of Research-Grade **Clozapine N-oxide Dihydrochloride**

Supplier	Product Name	Purity	Catalog Number (Example)
Hello Bio	Clozapine N-oxide (CNO) dihydrochloride (Water soluble)	>98%	HB6149
Tocris Bioscience	Clozapine N-oxide dihydrochloride	≥99% (HPLC)	6329
MedChemExpress	Clozapine N-oxide dihydrochloride	>98%	HY-17366A
Sigma-Aldrich (Merck)	Clozapine N-oxide hydrochloride	≥98% (HPLC)	SML2304
Cayman Chemical	Clozapine N-oxide (hydrochloride)	≥98%	16531

Table 2: Physicochemical Properties of **Clozapine N-oxide Dihydrochloride**

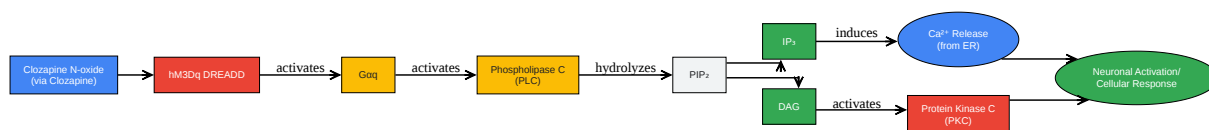
Property	Value	Reference
Molecular Formula	$C_{18}H_{19}ClN_4O \cdot 2HCl$	[5]
Molecular Weight	415.74 g/mol	[5]
Appearance	Crystalline solid	[6]
Solubility	Water (up to 100 mM), DMSO (up to 100 mM)	[5]
Storage	Desiccate at room temperature or -20°C for long-term storage	[5]

Mechanism of Action

Recent studies have revealed that systemically administered CNO has poor blood-brain barrier permeability and is reverse-metabolized to clozapine in the periphery.[7] This peripherally formed clozapine then crosses the blood-brain barrier to activate the DREADD receptors.[7] At the concentrations typically achieved through standard CNO dosing, the resulting clozapine levels are generally sub-threshold for its antipsychotic effects but sufficient to activate the high-affinity DREADD receptors.[7] However, it is crucial to include appropriate control groups in all experiments to account for potential off-target effects of low-dose clozapine.[8][9]

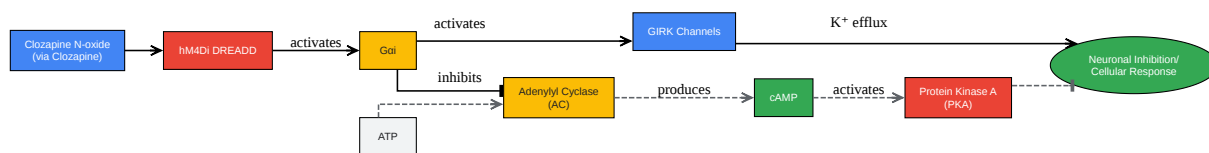
DREADD Signaling Pathways

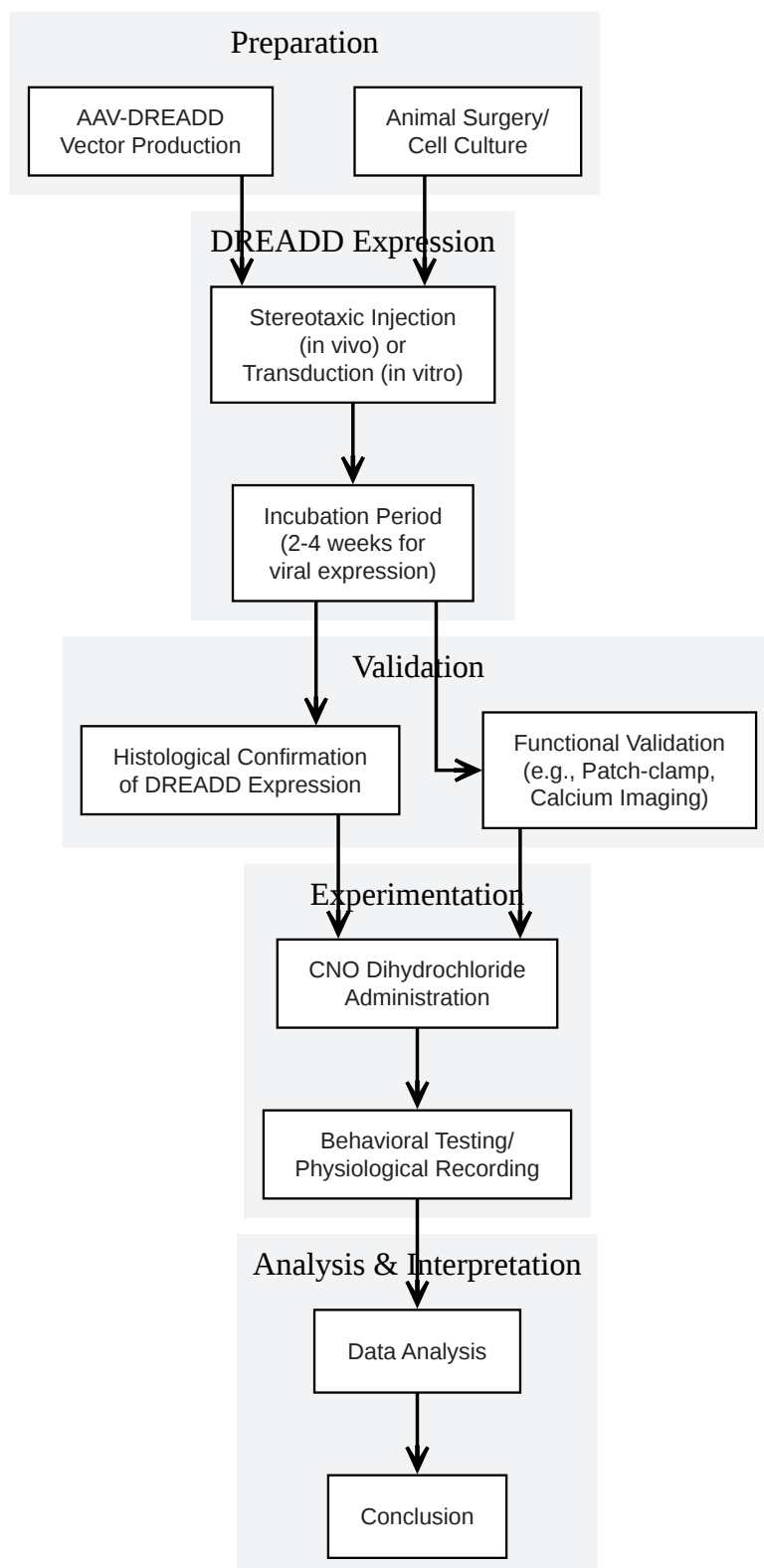
The activation of DREADDs by CNO (via clozapine) initiates specific intracellular signaling cascades depending on the G protein to which the receptor is coupled.



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hM3Dq (Gq-coupled) DREADD Signaling Pathway.





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